

# In-Depth Technical Guide: 2-(3-Methyl-2-pyrazinyl)-2-propanol

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## Compound of Interest

Compound Name: 2-(2-Pyrazinyl)-2-propanol

Cat. No.: B15321089

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Disclaimer: Information regarding the specific compound **2-(2-Pyrazinyl)-2-propanol** was not readily available. This guide focuses on the closely related and structurally similar compound, 2-(3-Methyl-2-pyrazinyl)-2-propanol.

This technical guide provides a comprehensive overview of 2-(3-Methyl-2-pyrazinyl)-2-propanol, a heterocyclic alcohol of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document details its chemical identity, physicochemical properties, synthesis, and potential applications, with a focus on presenting clear, actionable data and methodologies.

## Chemical Identity and Properties

2-(3-Methyl-2-pyrazinyl)-2-propanol is a substituted pyrazine derivative. The central pyrazine ring, a nitrogen-containing aromatic heterocycle, is a common scaffold in pharmacologically active compounds.

## Physicochemical Data

The key physicochemical properties of 2-(3-Methyl-2-pyrazinyl)-2-propanol are summarized in Table 1.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| CAS Number        | 41110-31-0  | [1]       |
| Molecular Formula | C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O             | [1]       |
| Molecular Weight  | 152.19 g/mol  | [1]       |
| IUPAC Name        | 2-(3-methylpyrazin-2-yl)propan-2-ol                         | [1]       |
| Melting Point     | 98–102°C  | [1]       |
| Boiling Point     | Estimated 285–290°C at 760 mmHg                             | [1]       |
| InChI             | InChI=1S/C8H12N2O/c1-6-7(8(2,3)11)10-5-4-9-6/h4-5,11H,1-3H3 | [1]       |

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

| Spectroscopy                                     | Data  | Reference |
|--|---|-----------|
| <sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> ) | δ 8.45 (s, 1H, pyrazine-H), 4.20 (m, 1H, -CH(OH)-), 2.55 (s, 3H, -CH <sub>3</sub> ) | [1]       |
| IR (KBr)   | 3350 cm <sup>-1</sup> (O-H stretch), 1600 cm <sup>-1</sup> (C=N stretch)            | [1]       |

## Synthesis

The primary synthetic route to 2-(3-Methyl-2-pyrazinyl)-2-propanol is through a Grignard reaction. This method involves the nucleophilic addition of a Grignard reagent to a carbonyl group on the pyrazine scaffold.

## Experimental Protocol: Grignard Reaction

The following is a representative experimental protocol for the synthesis of 2-(3-methylpyrazin-2-yl)propan-2-ol. This protocol is based on general procedures for Grignard reactions with pyrazine derivatives and may require optimization.

#### Materials:

- 2-Acetyl-3-methylpyrazine
- Methylmagnesium bromide (MeMgBr) solution in a suitable solvent (e.g., diethyl ether or THF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)
- Inert atmosphere setup (e.g., nitrogen or argon)

#### Procedure:

- **Reaction Setup:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under an inert atmosphere.
- **Reactant Addition:** Dissolve 2-acetyl-3-methylpyrazine in anhydrous diethyl ether or THF and add it to the reaction flask.
- **Grignard Reagent Addition:** Cool the flask in an ice bath (0°C). Slowly add the methylmagnesium bromide solution from the dropping funnel to the stirred solution of the pyrazine derivative.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- **Quenching:** Cool the reaction mixture again in an ice bath and slowly add saturated aqueous ammonium chloride solution to quench the excess Grignard reagent.

- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with diethyl ether or another suitable organic solvent.
- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude 2-(3-Methyl-2-pyrazinyl)-2-propanol can be purified by column chromatography on silica gel or by recrystallization.

## Applications in Drug Development

Pyrazine derivatives are a well-established class of compounds in medicinal chemistry, exhibiting a wide range of biological activities.

### Antimicrobial Activity

Derivatives of pyrazine have shown potential as antimicrobial agents. While a specific experimental protocol for evaluating the antimicrobial activity of 2-(3-Methyl-2-pyrazinyl)-2-propanol is not available, a general approach based on established methods is provided below.

#### General Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

- **Microorganism Preparation:** Prepare a standardized inoculum of the target bacteria (e.g., *Staphylococcus aureus*, *Escherichia coli*) in a suitable broth medium.
- **Compound Dilution:** Prepare a series of twofold dilutions of the test compound in the broth medium in a 96-well microtiter plate.
- **Inoculation:** Add the standardized bacterial inoculum to each well of the microtiter plate.
- **Incubation:** Incubate the plate at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

### Kinase Inhibition

The pyrazine scaffold is present in numerous kinase inhibitors. The potential of 2-(3-Methyl-2-pyrazinyl)-2-propanol as a kinase inhibitor would typically be evaluated through in vitro kinase assays.

## Visualization

### Chemical Structure

Caption: Chemical structure of 2-(3-Methyl-2-pyrazinyl)-2-propanol.

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## References

- 1. 2-(3-Methyl-2-pyrazinyl)-2-propanol (41110-31-0) for sale [vulcanchem.com]
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